

The Occurrence and Quantification of Mahanimbine: A Technical Guide

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Compound of Interest

Compound Name: Mahanimbine

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This technical guide provides a comprehensive overview of the natural sources, relative abundance, and analytical methodologies for the carbazole alkaloid, **Mahanimbine**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes current scientific literature to serve as a foundational resource for the study and application of this promising bioactive compound.

Natural Sources of Mahanimbine

Mahanimbine is a phytochemical primarily isolated from the plant *Murraya koenigii*, commonly known as the curry leaf tree.[1][2][3] This plant, belonging to the Rutaceae family, is native to India and is widely cultivated in South and Southeast Asia.[4] Various parts of *Murraya koenigii*, including the leaves, roots, and stems, have been identified as sources of **Mahanimbine**. [5] The leaves, in particular, are considered a rich source of this and other carbazole alkaloids.[6] [7]

Abundance of Mahanimbine in *Murraya koenigii*

The concentration of **Mahanimbine** in *Murraya koenigii* can vary significantly based on factors such as the geographical origin of the plant, the specific part of the plant analyzed, and the extraction method employed. The following tables summarize the quantitative data available in the current literature.

Table 1: Mahanimbine Content in *Murraya koenigii* Leaves from Different Geographical Locations

Geographic Origin	Plant Part	Extraction Solvent	Analytical Method	Mahanimbine Content	Reference
Andhra Pradesh, India	Leaves	Ethyl Acetate	TLC-Densitometry	507.2 μ g/sample	[8]
Not Specified	Leaves	Not Specified	HPLC-MS/MS	7.22–5.62 mg/kg	[9]
Tamil Nadu, India	Leaves	Not Specified	Not Specified	4.3% w/w of extract	[7]
Various (India)	Leaves	Not Specified	Not Specified	0.01–1.67 mg/g	[7]

Table 2: Quantification of Mahanimbine in *Murraya koenigii* Extracts

Extraction Method	Plant Part	Solvent	Analytical Method	Mahanimbine Content	Reference
Not Specified	Leaves	Not Specified	RP-HPLC	4.32 \pm 0.81% w/w	[10]

Experimental Protocols

The extraction, isolation, and quantification of **Mahanimbine** from *Murraya koenigii* involve several established laboratory techniques. The following sections detail the common methodologies cited in scientific research.

Extraction Methodologies

3.1.1 Soxhlet-Assisted Extraction (SAE)

Soxhlet extraction is a conventional and widely used method for the extraction of phytochemicals.

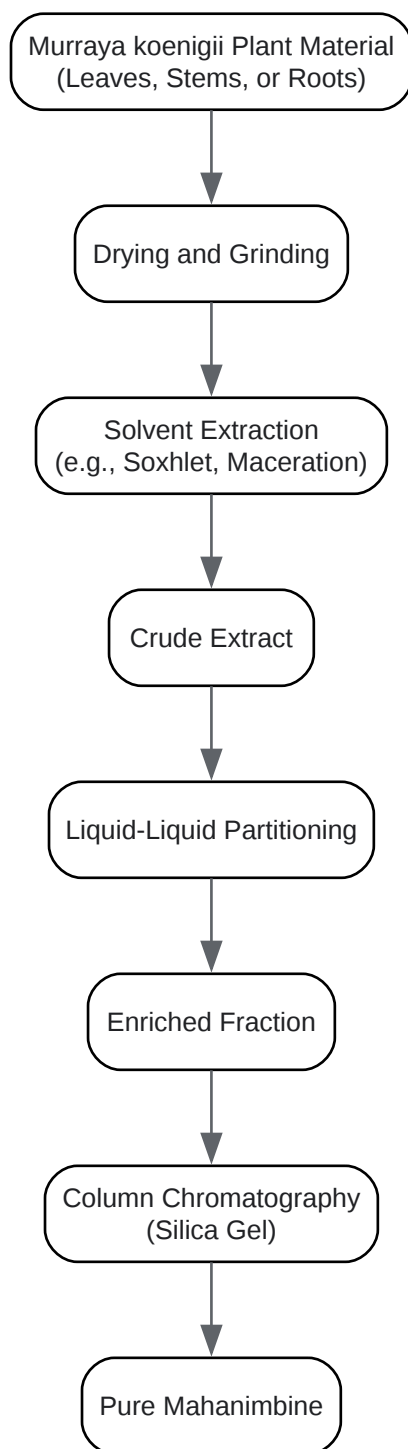
- Procedure:
 - 10 g of dried and powdered *Murraya koenigii* leaves are placed in a thimble.
 - The thimble is placed in a Soxhlet apparatus.
 - The extraction is carried out with 90% ethanol for 8 hours.
 - The resulting extract is collected, filtered, and then analyzed for **Mahanimbine** content.

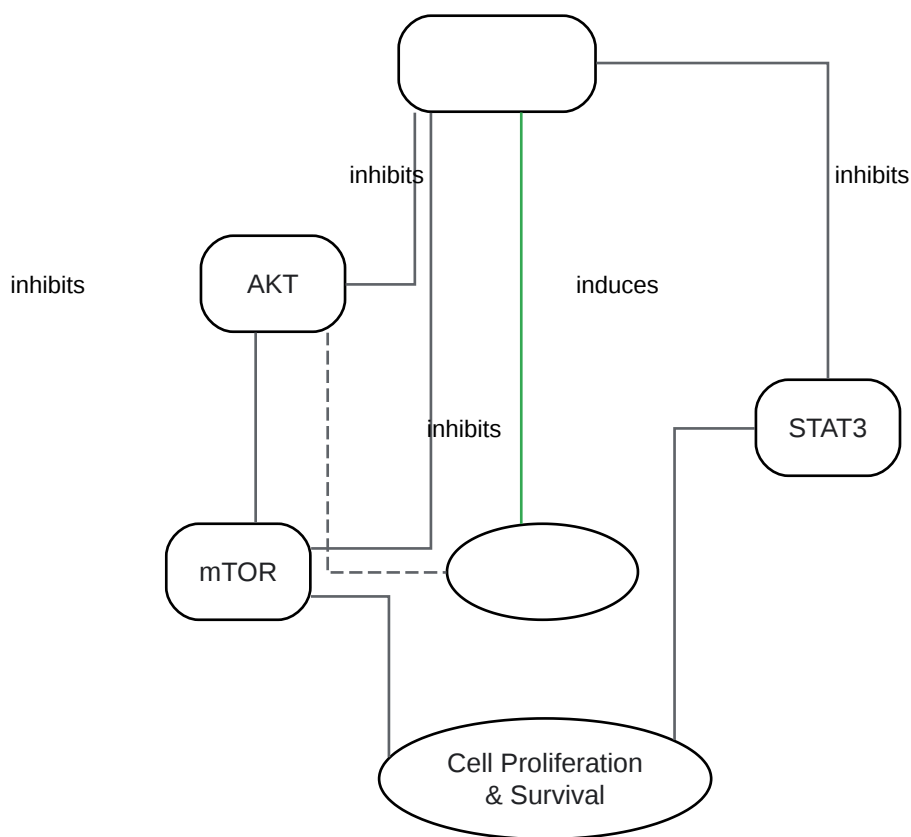
3.1.2 Ultrasound-Assisted Extraction (UAE)

Ultrasound-assisted extraction is a more modern and efficient technique that utilizes ultrasonic waves to enhance extraction.

- Procedure:
 - 10 g of powdered *Murraya koenigii* leaves are placed in a beaker.
 - A suitable extraction solvent is added at a 1:10 solid-to-solvent ratio.
 - The mixture is sonicated in an ultrasonic bath for a predetermined time (e.g., 15 minutes).
 - The solution is then filtered, and the filtrate is collected for analysis.

The following diagram illustrates a general workflow for the extraction and isolation of **Mahanimbine**.





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